

Handling and storage of 3-Dimethylaminobenzoyl chloride hydrochloride

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Compound of Interest

Compound Name: 3-Dimethylaminobenzoyl chloride hydrochloride

Cat. No.: B055449

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An In-depth Technical Guide to the Handling and Storage of **3-Dimethylaminobenzoyl Chloride Hydrochloride**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive technical information on the safe handling and storage of **3-Dimethylaminobenzoyl chloride hydrochloride** (CAS Number: 117500-61-5). The information is compiled from safety data sheets and chemical supplier information to ensure laboratory and research personnel can manage this chemical safely and effectively.

Chemical and Physical Properties

3-Dimethylaminobenzoyl chloride hydrochloride is a chemical intermediate used in the synthesis of various compounds.^[1] Understanding its physical and chemical properties is fundamental to its safe handling.

Property	Value	Reference
CAS Number	117500-61-5	
Molecular Formula	C ₉ H ₁₁ Cl ₂ NO	[2]
Molecular Weight	220.1 g/mol	
Appearance	Pale cream to yellow to brown solid	[2]
Purity	≥88.0% to 98%	[2] [3]
Melting Point	170 - 173 °C	[4]

Hazard Identification and Safety Precautions

This compound is classified as a hazardous substance. It is crucial to be aware of its potential dangers and to take appropriate safety measures.

Hazard Statements:

- H302: Harmful if swallowed.[\[4\]](#)
- H314: Causes severe skin burns and eye damage.[\[5\]](#)
- H315: Causes skin irritation.[\[4\]](#)
- H318: Causes serious eye damage.[\[5\]](#)
- H319: Causes serious eye irritation.[\[4\]](#)
- H401: Toxic to aquatic life.[\[4\]](#)

Precautionary Statements: Users should adhere to the following precautions to minimize risk:

- Prevention:
 - P264: Wash skin thoroughly after handling.[\[4\]](#)

- P270: Do not eat, drink or smoke when using this product.[4]
- P273: Avoid release to the environment.[4]
- P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.[4]
- Response:
 - P301 + P312 + P330: IF SWALLOWED: Call a POISON CENTER/ doctor if you feel unwell. Rinse mouth.[4]
 - P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[4]
 - P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4]
- Storage:
 - P405: Store locked up.
- Disposal:
 - P501: Dispose of contents/ container to an approved waste disposal plant.

Handling and Storage Protocols

Proper handling and storage are critical to maintaining the integrity of the chemical and ensuring the safety of personnel.

Handling

- Work in a well-ventilated area, preferably under a chemical fume hood.[6]
- Avoid contact with skin and eyes by wearing appropriate personal protective equipment (PPE).[6]
- Avoid the formation of dust and aerosols.[7]
- Do not eat, drink, or smoke in the handling area.[6]

- Wash hands thoroughly after handling.[4]

Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[7]
- Keep the container in a dry place.[8]
- The substance is air and moisture-sensitive; store under an inert gas.[5]
- Store in a locked-up and corrosives area.[8]
- Keep refrigerated.[8]

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory when handling **3-Dimethylaminobenzoyl chloride hydrochloride**.

PPE Type	Specification	Reference
Eye/Face	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.	[8]
Skin	Wear appropriate protective gloves and clothing to prevent skin exposure.	[8]
Respiratory	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.	[8]

First Aid Measures

In case of exposure, immediate action is required.

- General Advice: Show the safety data sheet to the doctor in attendance. First aiders should protect themselves.
- If Inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[9]
- In Case of Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water/shower. Call a physician immediately.[5]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call an ophthalmologist.[5]
- If Swallowed: Rinse mouth. Do NOT induce vomiting. Call a physician or poison control center immediately.[10]

Accidental Release Measures

In the event of a spill, follow these procedures to mitigate the hazard.

- Personal Precautions: Use personal protective equipment. Avoid dust formation. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation. Evacuate personnel to safe areas.[9]
- Environmental Precautions: Do not let the product enter drains.[9]
- Methods for Cleaning Up: Sweep up and shovel. Keep in suitable, closed containers for disposal. Do not expose the spill to water.[9][10]

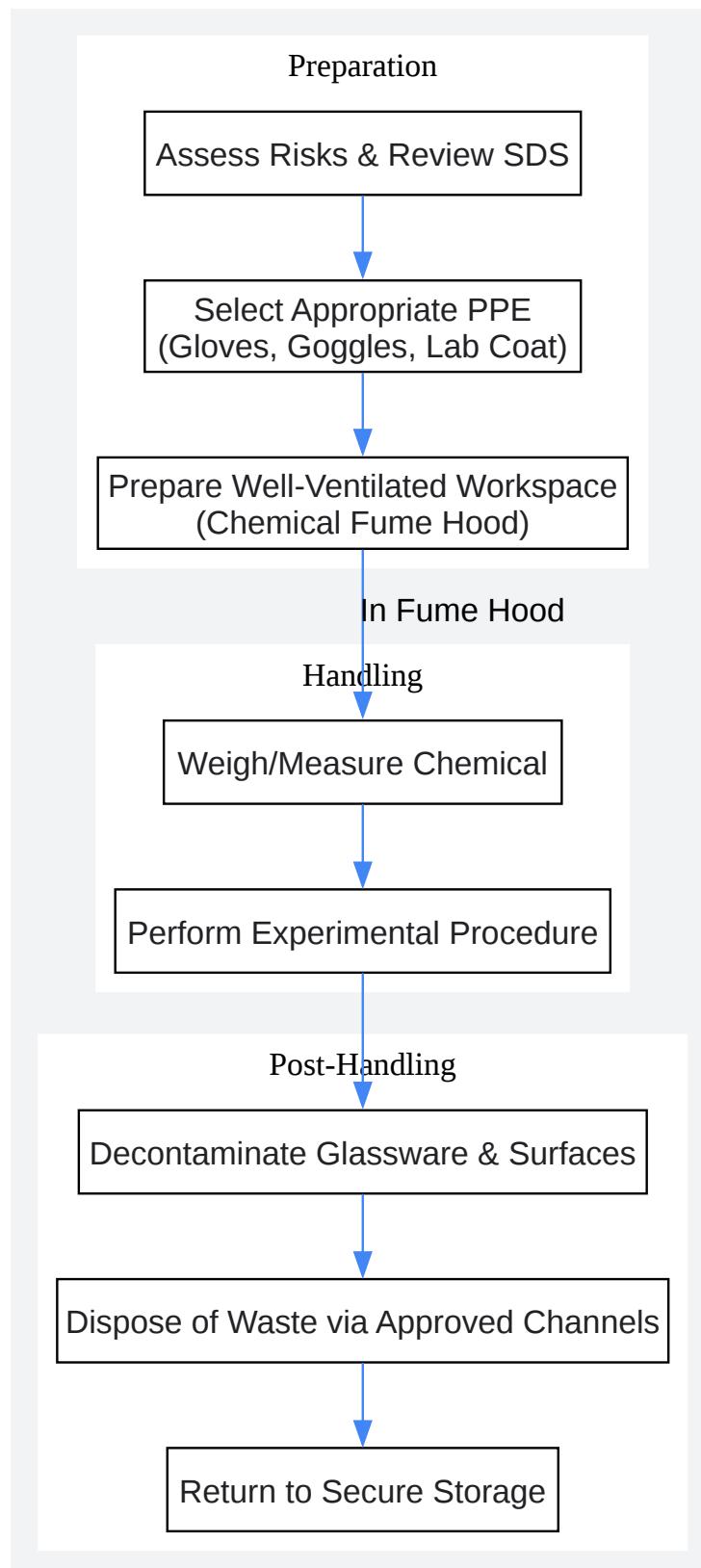
Experimental Protocols

No specific experimental protocols for the use of **3-Dimethylaminobenzoyl chloride hydrochloride** were found in the publicly available safety and technical data sheets reviewed for this guide. Researchers should develop and validate their own protocols based on the

chemical's properties and the specific requirements of their experiments, always prioritizing safety.

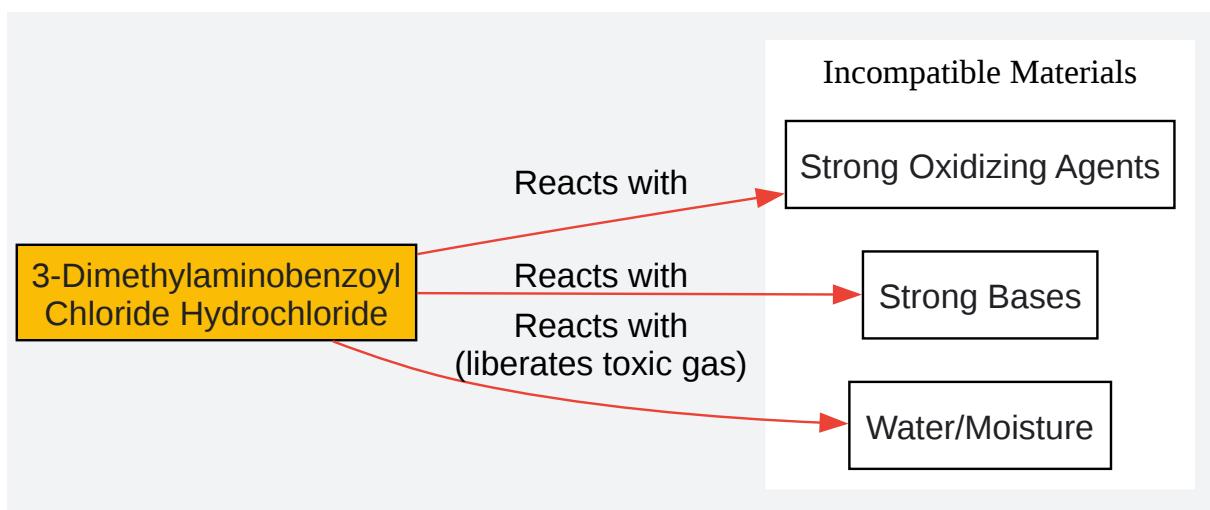
Visual Guides

The following diagrams illustrate key safety and handling workflows.



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Caption: Safe Handling Workflow for **3-Dimethylaminobenzoyl Chloride Hydrochloride**.



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Caption: Chemical Incompatibilities of **3-Dimethylaminobenzoyl Chloride Hydrochloride**.

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